

# Trimethyl orthobutyrate physical properties and boiling point

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## Compound of Interest

Compound Name: *Trimethyl orthobutyrate*

Cat. No.: *B041597*

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## Trimethyl Orthobutyrate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the physical and chemical properties of **trimethyl orthobutyrate**, also known as 1,1,1-trimethoxybutane. This document includes a summary of its key physical constants, detailed experimental protocols for their determination, and a workflow for property analysis, designed for use in research and development settings.

## Core Physical and Chemical Properties

**Trimethyl orthobutyrate** is a clear, colorless to slightly yellow liquid.<sup>[1]</sup> It is recognized for its utility as a chemical intermediate in various organic syntheses. A summary of its significant physical properties is presented below.

| Property                              | Value                                | Reference Conditions  |
|---------------------------------------|--------------------------------------|---|
| Molecular Formula                     | C7H16O3                              |   |
| Molar Mass                            | 148.20 g/mol                         |   |
| Boiling Point                         | 145-147 °C                           | at 760 mmHg (lit.) <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>  |
| 140 - 144 °C                          | at 760 mmHg <a href="#">[5]</a>      |   |
| Density                               | 0.926 g/mL                           | at 25 °C (lit.) <a href="#">[1]</a> <a href="#">[2]</a>   |
| Refractive Index (n <sub>20/D</sub> ) | 1.404                                | at 20 °C (lit.) <a href="#">[2]</a> <a href="#">[3]</a>   |
| 1.402-1.404                           | <a href="#">[1]</a>                  |   |
| Flash Point                           | 50 °C (122 °F)                       | closed cup <a href="#">[1]</a> <a href="#">[2]</a>  |
| Vapor Pressure                        | 5.98 mmHg                            | at 25 °C <a href="#">[1]</a>  |
| Solubility                            | Soluble in Chloroform, Ethyl Acetate | <a href="#">[1]</a>   |
| CAS Number                            | 43083-12-1                           | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> |

## Experimental Protocols

Accurate determination of physical properties is critical for the application of **trimethyl orthobutyrate** in synthetic chemistry and drug development. The following section outlines detailed methodologies for measuring its boiling point and refractive index.

### Determination of Boiling Point by Simple Distillation

This method is suitable for determining the boiling point of a liquid by distillation at atmospheric pressure.

Apparatus:

- Round-bottom flask
- Distillation head (still head) with a port for a thermometer

- Condenser (Liebig, Graham, or Allihn)
- Receiving flask
- Thermometer (-10 to 200 °C range)
- Heating mantle or oil bath
- Boiling chips
- Clamps and stands

**Procedure:**

- Place a magnetic stir bar or boiling chips into the round-bottom flask to ensure smooth boiling.
- Add a sufficient volume of **trimethyl orthobutyrate** to the flask (typically 1/3 to 1/2 of the flask's volume).
- Assemble the distillation apparatus. The thermometer bulb should be positioned so that the top of the bulb is level with the bottom of the side-arm of the distillation head. This ensures the measured temperature is that of the vapor in equilibrium with the liquid.
- Begin circulating cold water through the condenser.
- Gently heat the flask using the heating mantle or oil bath.
- Observe the temperature as the liquid begins to boil and the vapor condenses. The temperature will rise and then stabilize.
- Record the temperature at which the vapor is continuously condensing and dripping into the receiving flask. This stable temperature is the boiling point.<sup>[6]</sup>
- Record the atmospheric pressure at the time of the experiment, as boiling point is pressure-dependent.

# Determination of Refractive Index using an Abbe Refractometer

The refractive index is a fundamental physical property that can be used to identify and assess the purity of a liquid sample.

## Apparatus:

- Abbe refractometer
- Constant temperature water bath (if the refractometer is not equipped with Peltier temperature control)
- Dropper or pipette
- Lint-free tissue
- Solvent for cleaning (e.g., ethanol or isopropanol)

## Procedure:

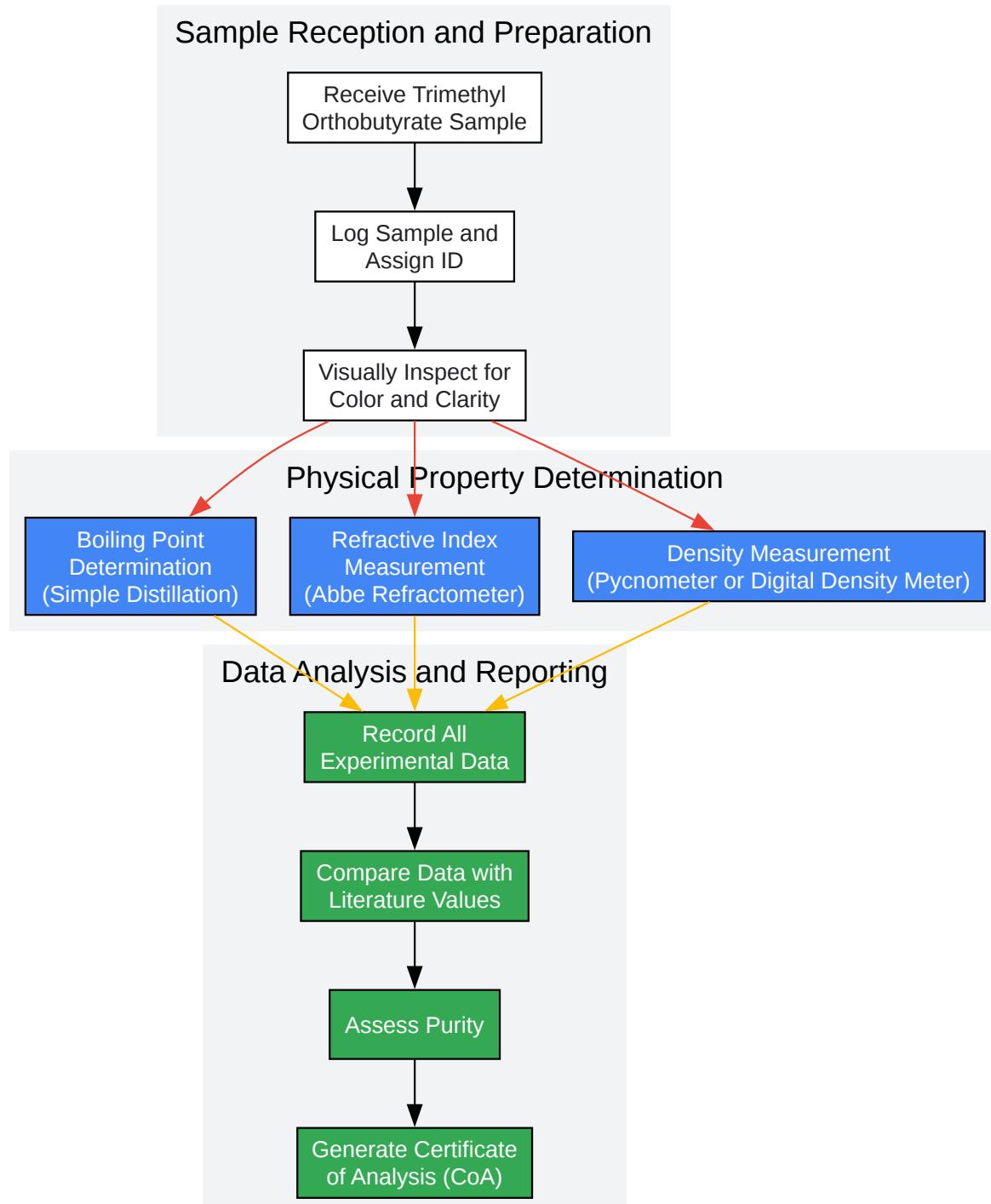
- Turn on the refractometer and its light source. If using a water bath, ensure it has reached the desired temperature (typically 20°C).
- Open the prism assembly of the refractometer.
- Using a clean dropper, place a few drops of **trimethyl orthobutyrate** onto the surface of the lower prism. Ensure the surface is completely covered.
- Close the prism assembly securely.
- Look through the eyepiece and adjust the handwheel until the boundary between the light and dark fields is sharp and centered in the crosshairs.
- If a colored fringe is visible at the boundary, adjust the compensator dial until the fringe disappears and the boundary is a sharp black-and-white line.
- Read the refractive index value from the scale.

- Clean the prism surfaces thoroughly with a soft tissue and an appropriate solvent after the measurement.

## Workflow for Physical Property Analysis

The following diagram illustrates a logical workflow for the physical and chemical characterization of a **trimethyl orthobutyrate** sample.

## Workflow for Trimethyl Orthobutyrate Analysis

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Caption: A flowchart illustrating the process of receiving, testing, and analyzing a sample of **trimethyl orthobutyrate**.

## Safety Information

**Trimethyl orthobutyrate** is a flammable liquid and vapor.<sup>[5][7]</sup> It can cause skin and serious eye irritation.<sup>[5]</sup> Appropriate personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn when handling this chemical.<sup>[2]</sup> Work should be conducted in a well-ventilated area or a fume hood.<sup>[8]</sup> Keep away from heat, sparks, open flames, and other ignition sources.<sup>[8]</sup>

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